

4-Bromobenzyl Alcohol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *4-Bromobenzyl alcohol*

Cat. No.: *B151685*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Bromobenzyl alcohol** (CAS No. 873-75-6). The information is intended to support laboratory safety protocols and risk assessments in research and development settings.

Chemical and Physical Properties

4-Bromobenzyl alcohol is a white to off-white crystalline solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C7H7BrO	[2]
Molecular Weight	187.03 g/mol	[3]
Melting Point	75-77 °C	[2] [4]
Boiling Point	267.8 °C at 760 mmHg	[2]
Flash Point	115.7 °C	[2]
Density	1.565 g/cm³	[2]
Water Solubility	2200 mg/L at 20 °C	[1]
Solubility in other solvents	Soluble in dioxane, ethanol, and acetone. [5]	

Hazard Identification and Classification

4-Bromobenzyl alcohol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1] [6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[1] [6] [7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[1] [6]
Hazardous to the Aquatic Environment, Long-Term Hazard	3	H412: Harmful to aquatic life with long lasting effects	[1] [7]

Signal Word: Warning[\[7\]](#)

NFPA Health Hazard: 2 - Intense or continued exposure could cause temporary incapacitation or possible residual injury unless prompt medical attention is given.[\[6\]](#)

Note: No quantitative data for acute toxicity (e.g., LD50, LC50) is readily available for **4-Bromobenzyl alcohol**.[\[8\]](#) The toxicological properties have not been fully investigated.[\[8\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification	Reference(s)
Eye Protection	Chemical safety goggles or a face shield.	[6] [8]
Hand Protection	Protective gloves.	[5] [6]
Skin and Body Protection	Wear suitable protective clothing to prevent skin exposure.	[6] [8]
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection. A NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions may be required.	[6] [8]

3.2. Engineering Controls

Control	Description	Reference(s)
Ventilation	Use only outdoors or in a well-ventilated area. Ensure good ventilation of the work station.	[6] [8]
Safety Equipment	Emergency eye wash fountains and safety showers should be available in the immediate vicinity of any potential exposure.	[6]

3.3. Handling Procedures

- Avoid breathing dust, mist, or spray.[\[6\]](#)[\[8\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid dust formation.[\[8\]](#)

3.4. Storage Conditions

- Store in a well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep container tightly closed.[\[6\]](#)[\[8\]](#)
- Store in a dry, cool place.[\[8\]](#)
- Store locked up.[\[6\]](#)
- Incompatible Materials: Acids, acid anhydrides, acid chlorides, strong bases, and strong oxidizing agents.[\[6\]](#)[\[8\]](#)

Emergency Procedures

4.1. First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.	[6][8]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[6][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[6][8]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical advice/attention if symptoms occur.	[6][8]

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[6]

- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[6][8]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[6][8]

4.3. Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Avoid breathing dust. Use personal protective equipment as required.[6][8]
- Environmental Precautions: Should not be released into the environment.[8]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[8]

Experimental Protocol: Selective Oxidation of 4-Bromobenzyl Alcohol

The following is a protocol for the copper/TEMPO-catalyzed aerobic oxidation of **4-bromobenzyl alcohol** to 4-bromobenzaldehyde, adapted from a literature procedure.[9] This transformation is a common application of **4-bromobenzyl alcohol** in organic synthesis.

Materials:

- **4-Bromobenzyl alcohol**
- Acetonitrile
- Copper(I) bromide (CuBr)
- 2,2'-bipyridyl (bpy)
- (2,2,6,6-Tetramethyl-1-piperidinyloxy) radical (TEMPO)
- N-methylimidazole (NMI)
- Pentane

- Saturated aqueous sodium bicarbonate
- Water
- Brine
- Anhydrous magnesium sulfate
- Silica gel

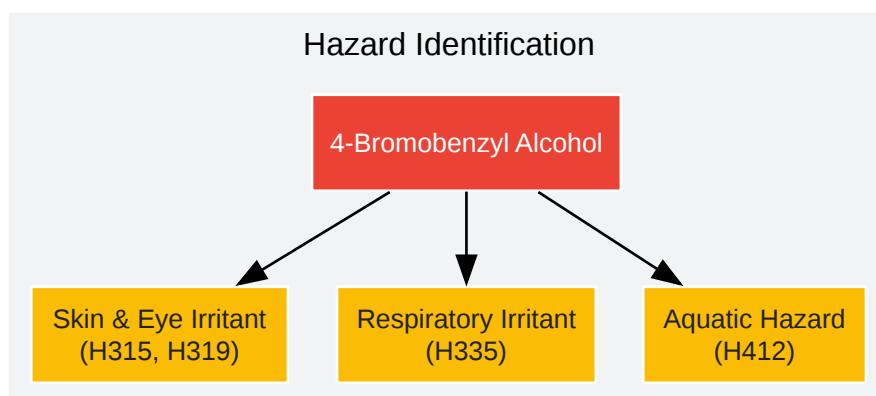
Procedure:

- Dissolve **4-bromobenzyl alcohol** in acetonitrile in a round-bottomed flask equipped with a magnetic stir bar.
- To the solution, add solid copper(I) bromide (~5 mol%). The solution will turn from colorless to pale green.^[9]
- Add 2,2'-bipyridyl (~5 mol%) and TEMPO (~5 mol%). The solution will turn a deep red-brown.^[9]
- Add N-methylimidazole (~10 mol%) dropwise. The color will fade to a lighter red-brown.^[9]
- Stir the reaction mixture vigorously at room temperature, open to the ambient air.
- The reaction is complete when the color changes from red-brown to a turbid green, signifying the complete consumption of the benzyl alcohol (typically 30-60 minutes).^[9]
- Quench the reaction by adding saturated aqueous sodium bicarbonate.
- Extract the aqueous layer with pentane. The organic layer will be pale pink, and the aqueous layer will be blue.^[9]
- Separate the layers and extract the aqueous layer again with pentane.
- Combine the organic layers, wash with water, and then with brine.^[9]

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude 4-bromobenzaldehyde can be purified by column chromatography on silica gel.[9]

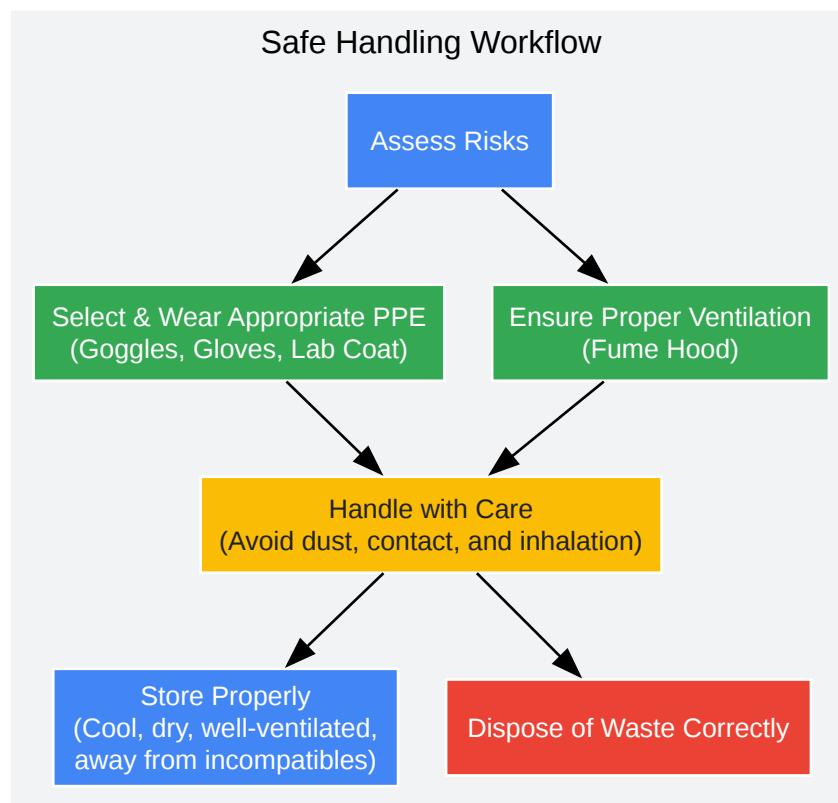
Visualizations

The following diagrams illustrate key logical relationships and workflows for the safe handling and use of **4-Bromobenzyl alcohol**.



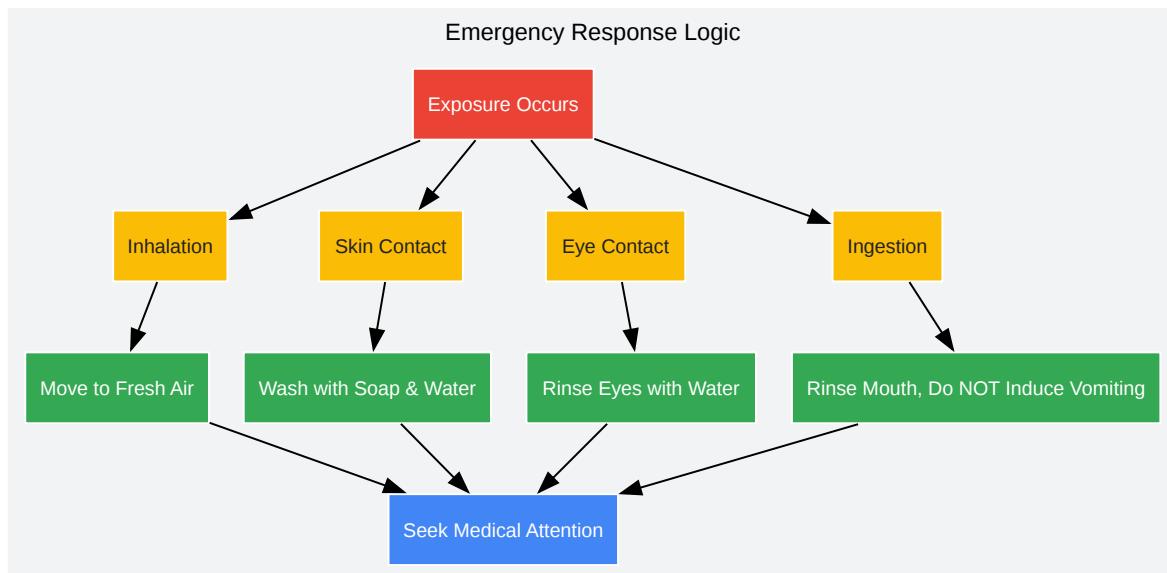
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Caption: Hazard identification for **4-Bromobenzyl alcohol**.



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Caption: General workflow for safely handling **4-Bromobenzyl alcohol**.



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